

Application Notes and Protocols for the Synthesis of New Elements Using Cyclotrons

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These application notes provide a comprehensive overview of the pivotal role cyclotrons play in the synthesis of new, superheavy elements. Detailed experimental protocols, quantitative data from key experiments, and visual representations of the processes involved are presented to serve as a valuable resource for professionals in nuclear science and related fields.

Introduction to Cyclotrons in Superheavy Element Synthesis

Cyclotrons are a type of particle accelerator that have been instrumental in the discovery of numerous synthetic elements.^[1] Developed by Ernest O. Lawrence in the early 1930s, these machines accelerate charged particles, such as ions of heavy elements, to extremely high energies.^[1] This high energy is necessary to overcome the immense electrostatic repulsion between the positively charged nuclei of the projectile and the target atoms, enabling them to fuse and form a new, heavier element. This process, known as nuclear fusion, is the fundamental principle behind the synthesis of superheavy elements in a laboratory setting.

The synthesis of a new element is a complex undertaking that requires precise control over numerous experimental parameters. The choice of projectile and target nuclei, the beam energy delivered by the cyclotron, and the duration of the irradiation are all critical factors that determine the success of an experiment.^{[2][3]} Due to the extremely low production cross-sections, often on the order of picobarns (10^{-36} cm²), the synthesis of a single atom of a new element can require months of continuous cyclotron operation.^{[4][5]}

Following the fusion reaction, the newly formed superheavy element must be separated from the unreacted projectile beam and other reaction byproducts. This is typically achieved using a gas-filled recoil separator, which guides the desired atoms to a detector system.^{[6][7][8]} The identification of the new element is then confirmed by analyzing its characteristic radioactive decay chain, a sequence of alpha decays and, in some cases, spontaneous fission, which serves as a unique fingerprint for the newly created nucleus.^{[9][10][11]}

Quantitative Data from Key Experiments

The following tables summarize the key experimental parameters from two notable examples of superheavy element synthesis using cyclotrons: the creation of Livermorium (Element 116) and Tennessine (Element 117).

Table 1: Experimental Parameters for the Synthesis of Livermorium (²⁹⁰Lv)^{[3][4][5][12][13]}

Parameter	Value
Projectile	^{50}Ti
Target	^{244}Pu
Cyclotron	88-Inch Cyclotron, Lawrence Berkeley National Laboratory
Center-of-Target Beam Energy	220(3) MeV
Irradiation Duration	22 days
Total Beam Dose	Not specified
Production Cross-Section	0.44 (+0.58 / -0.28) pb
Number of Atoms Detected	2
Observed Decay Chains	2

Table 2: Experimental Parameters for the Synthesis of Tennessine (^{293}Ts and ^{294}Ts)[1][14]

Parameter	Isotope: ^{293}Ts	Isotope: ^{294}Ts
Projectile	^{48}Ca	^{48}Ca
Target	^{249}Bk	^{249}Bk
Cyclotron	U-400, Flerov Laboratory of Nuclear Reactions, JINR	U-400, Flerov Laboratory of Nuclear Reactions, JINR
Beam Energy	High	Lower
Irradiation Duration	70 days	50 days
Projectile Flux	>7 trillion ions/second	Not specified
Projectile Speed	~10% of the speed of light	Slower than for ^{293}Ts
Number of Atoms Detected	5	1
Half-life	~14 ms	~78 ms

Experimental Protocols

Protocol for Actinide Target Preparation via Molecular Plating

This protocol outlines the general steps for preparing a stable and uniform actinide target on a thin backing foil, a crucial component for superheavy element synthesis experiments.[\[15\]](#)[\[16\]](#)
[\[17\]](#)[\[18\]](#)

Materials and Equipment:

- Actinide material (e.g., ^{249}Bk , ^{244}Pu) in a suitable chemical form (e.g., nitrate)
- Thin backing foil (e.g., Titanium, $\sim 1.5 - 2.5 \mu\text{m}$ thick)
- Molecular plating cell
- High-voltage power supply
- Isopropanol or other suitable organic solvent
- Purified water
- Pipettes and other standard laboratory glassware
- Fume hood and appropriate radiation shielding

Procedure:

- Backing Foil Preparation:
 - Cut the backing foil to the desired target size and shape.
 - Clean the foil thoroughly with appropriate solvents to remove any surface contaminants.
 - Mount the foil as the cathode in the molecular plating cell.
- Electrolyte Preparation:

- Dissolve a small, precise amount of the actinide material in a minimal amount of purified water or dilute acid.
- Add the actinide solution to a larger volume of isopropanol to create the plating solution. The final concentration of the actinide will depend on the desired target thickness.
- Electrodeposition:
 - Fill the molecular plating cell with the electrolyte solution, ensuring the backing foil is fully submerged.
 - Apply a high voltage (typically several hundred volts) between the cathode (backing foil) and the anode.
 - The positively charged actinide ions will migrate towards the cathode and deposit onto the foil. The deposition process can take several hours.
- Target Finalization and Characterization:
 - Once the desired amount of material has been deposited, carefully remove the target from the cell.
 - Rinse the target with clean isopropanol to remove any residual electrolyte.
 - Allow the target to air dry completely in a fume hood.
 - Characterize the target for thickness, uniformity, and purity using techniques such as alpha spectroscopy or radiographic imaging.

Protocol for the Synthesis, Separation, and Identification of a New Element

This protocol provides a generalized workflow for an experiment aimed at synthesizing a new superheavy element using a cyclotron.

1. Ion Beam Production and Acceleration:

- An ion source generates a beam of the chosen projectile ions (e.g., ^{48}Ca , ^{50}Ti).

- The ions are injected into the cyclotron.
- A strong magnetic field confines the ions to a spiral path, while an alternating electric field accelerates them to the required energy with each revolution.

2. Target Irradiation:

- The high-energy ion beam is extracted from the cyclotron and directed onto the actinide target.
- The target is typically mounted on a rotating wheel to dissipate the intense heat generated by the beam and to ensure uniform irradiation.
- The irradiation is carried out continuously for an extended period, often weeks or months, to maximize the probability of a fusion event.

3. Separation of Reaction Products:

- The products of the nuclear reaction, including the newly formed superheavy element, recoil out of the target.
- A gas-filled recoil separator, consisting of a series of magnets, is used to separate the desired superheavy nuclei from the intense primary beam and other unwanted reaction products based on their differing magnetic rigidities.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[19\]](#)

4. Implantation and Detection:

- The separated superheavy ions are implanted into a position-sensitive silicon detector located at the focal plane of the separator.
- The detector records the position, time, and energy of the implanted ion.

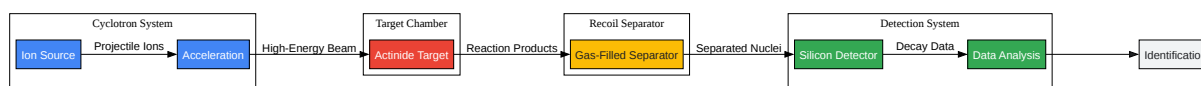
5. Decay Chain Analysis and Identification:

- The implanted superheavy nucleus is highly unstable and will undergo a series of radioactive decays.

- The detector records the subsequent alpha particles and/or spontaneous fission fragments emitted during the decay chain.
- By correlating the position, time, and energy of the implantation event with the subsequent decay events, a characteristic decay chain can be reconstructed.[9][10][11]
- The properties of this decay chain (alpha energies, half-lives) are compared with theoretical predictions to identify the new element and its isotopes.[20][21]

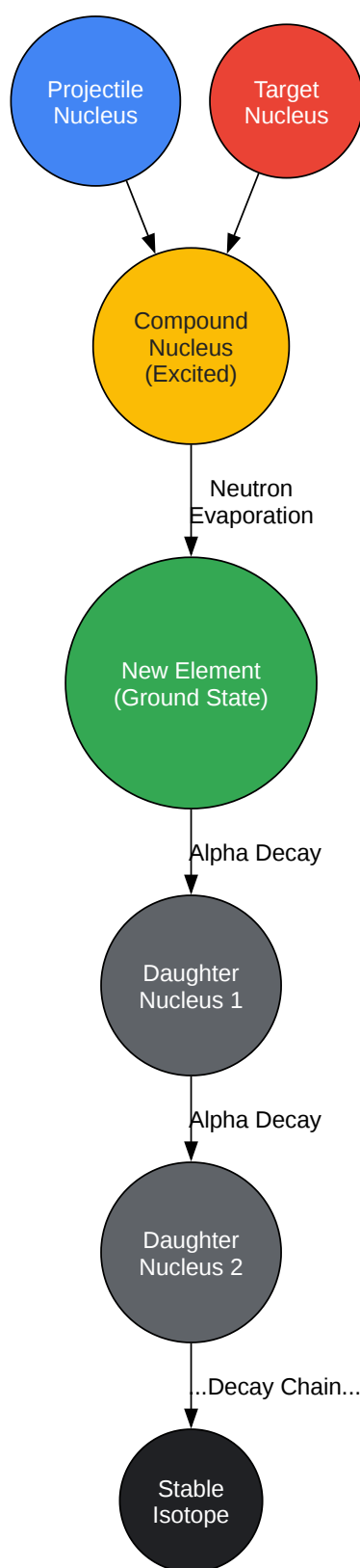
Visualizations

The following diagrams illustrate the key processes and workflows involved in the synthesis of new elements using cyclotrons.



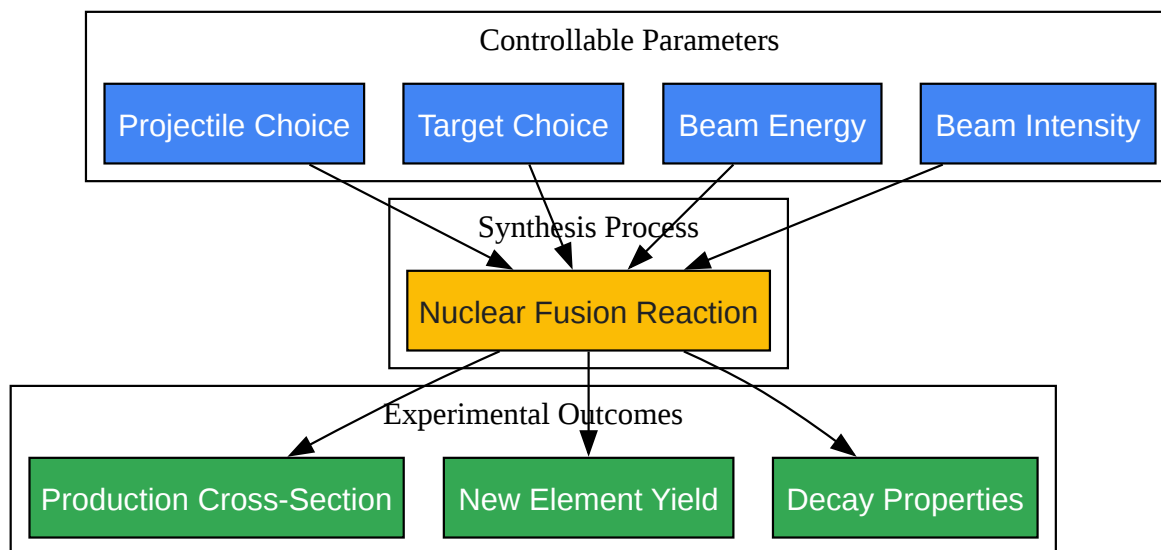
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Caption: Experimental workflow for synthesizing a new element.



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Caption: Nuclear fusion and subsequent alpha decay chain.



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Caption: Relationship between cyclotron parameters and synthesis outcomes.

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